

# Application Notes and Protocols for Cotton Dyeing with Reactive Black 39

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## Compound of Interest

Compound Name: *Reactive Black 39*

Cat. No.: *B15552041*

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This document provides a detailed protocol for the dyeing of cotton fabric with C.I. **Reactive Black 39**, a bifunctional reactive dye known for producing deep black shades with good fastness properties. The protocols outlined below are intended for laboratory-scale applications and can be adapted for various research purposes.

## Overview and Principle

Reactive dyes, such as **Reactive Black 39**, form a covalent bond with the hydroxyl groups of cellulosic fibers like cotton under alkaline conditions.<sup>[1]</sup> This chemical reaction ensures high wash fastness. The dyeing process is typically carried out in three main stages:

- **Exhaustion:** The dye is adsorbed onto the cotton fiber from the dyebath, a process facilitated by the presence of an electrolyte (e.g., sodium chloride or sodium sulfate).
- **Fixation:** An alkali (e.g., sodium carbonate) is added to raise the pH of the dyebath, which catalyzes the covalent reaction between the dye molecule and the cotton fiber.
- **Wash-off (Soaping):** Unfixed and hydrolyzed dye is removed from the fabric surface to ensure optimal fastness and prevent color bleeding.

**Reactive Black 39** is classified as a "hot brand" reactive dye, indicating that it requires a higher temperature for efficient fixation.<sup>[2][3]</sup>

## Materials and Reagents

- Scoured and bleached 100% cotton fabric
- C.I. **Reactive Black 39** dye powder
- Sodium chloride (NaCl) or Glauber's salt ( $\text{Na}_2\text{SO}_4$ )
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ , soda ash)
- Wetting agent (non-ionic)
- Sequestering agent (e.g., EDTA-based)
- Acetic acid ( $\text{CH}_3\text{COOH}$ )
- Non-ionic soaping agent
- Distilled or deionized water
- Laboratory-scale dyeing apparatus (e.g., beaker dyer, shaking water bath)
- Standard laboratory glassware and equipment

## Experimental Protocols

### Pre-treatment of Cotton Fabric

Ensure the cotton fabric is thoroughly scoured and bleached to remove natural impurities, waxes, and any sizing agents. The fabric should be free from residual alkali before dyeing to prevent premature, localized dye fixation.<sup>[2][4]</sup>

### Dye Bath Preparation and Dyeing Procedure

The following protocol is based on a liquor-to-goods ratio (L:R) of 20:1. Adjustments may be necessary for different equipment and desired shade depths.

Table 1: Dye Bath Recipe

Component	Concentration	Purpose
C.I. Reactive Black 39	0.5 - 6.0% (on weight of fabric, o.w.f)	Colorant
Wetting Agent	0.5 - 1.0 g/L	Improves fabric wettability
Sequestering Agent	0.5 - 1.0 g/L	Sequesters heavy metal ions in water
Sodium Chloride (NaCl)	See Table 2	Promotes dye exhaustion
Sodium Carbonate (Na <sub>2</sub> CO <sub>3</sub> )	See Table 2	Promotes dye fixation (alkali)

Table 2: Recommended Salt and Alkali Concentrations for Varying Shade Depths

Dye Shade (% o.w.f)	Sodium Chloride (g/L)	Sodium Carbonate (g/L)
< 0.5%	20	10
0.5 - 1.0%	30	15
1.0 - 2.0%	40	20
2.0 - 4.0%	60	20
> 4.0%	80	20

#### Dyeing Cycle:

- Set the dye bath at 50°C with the required amount of water, wetting agent, and sequestering agent.[\[4\]](#)
- Introduce the pre-wetted cotton fabric and run for 5-10 minutes to ensure even wetting.
- Add the pre-dissolved **Reactive Black 39** dye solution. To prepare the dye solution, paste the dye powder with a small amount of cold water and then dissolve it by adding water at approximately 80°C.[\[2\]](#)
- Run for 10 minutes.

- Gradually raise the temperature to 80-85°C over 30 minutes.<sup>[3]</sup><sup>[4]</sup> During this time, add the required amount of sodium chloride in two to three portions.<sup>[4]</sup>
- Continue dyeing at 80-85°C for 30 minutes to allow for dye exhaustion.
- Add the pre-dissolved sodium carbonate solution over 10-15 minutes.
- Continue the dyeing (fixation) for another 45-60 minutes at 80-85°C.<sup>[2]</sup><sup>[4]</sup>
- Cool the dye bath to 60°C and drain the liquor.

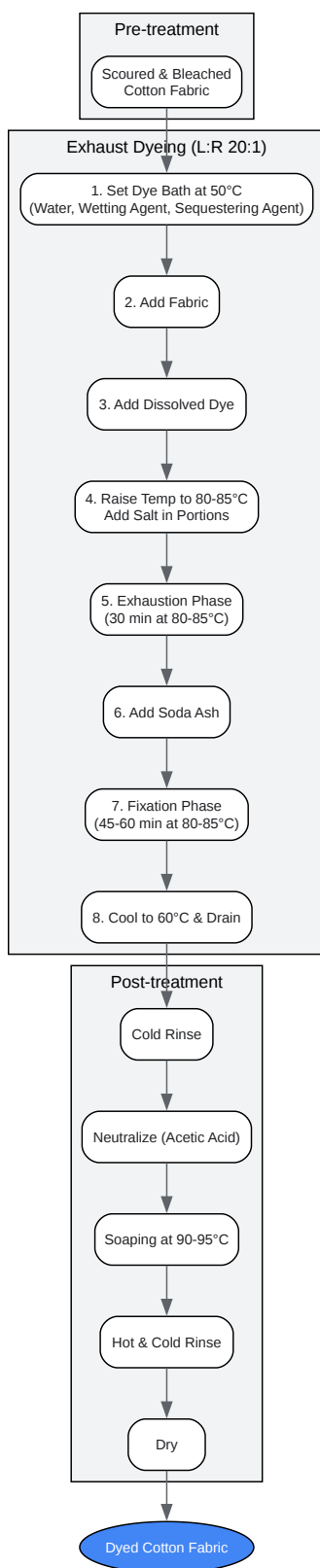
## Post-treatment (Wash-off/Soaping)

This stage is critical for removing unfixed and hydrolyzed dye, which is essential for achieving good wash fastness.

- Rinse: Rinse the dyed fabric thoroughly with cold water.
- Neutralization: Treat the fabric in a bath containing 1.0 g/L of acetic acid at 40-50°C for 10 minutes to neutralize residual alkali.
- Soaping: Wash the fabric in a bath containing 1.0-2.0 g/L of a non-ionic soaping agent at 90-95°C for 15-20 minutes.
- Hot Rinse: Rinse with hot water.
- Cold Rinse: Rinse with cold water until the water runs clear.
- Drying: Squeeze the fabric and air-dry or oven-dry at a moderate temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key stages of the exhaust dyeing protocol for cotton with **Reactive Black 39**.

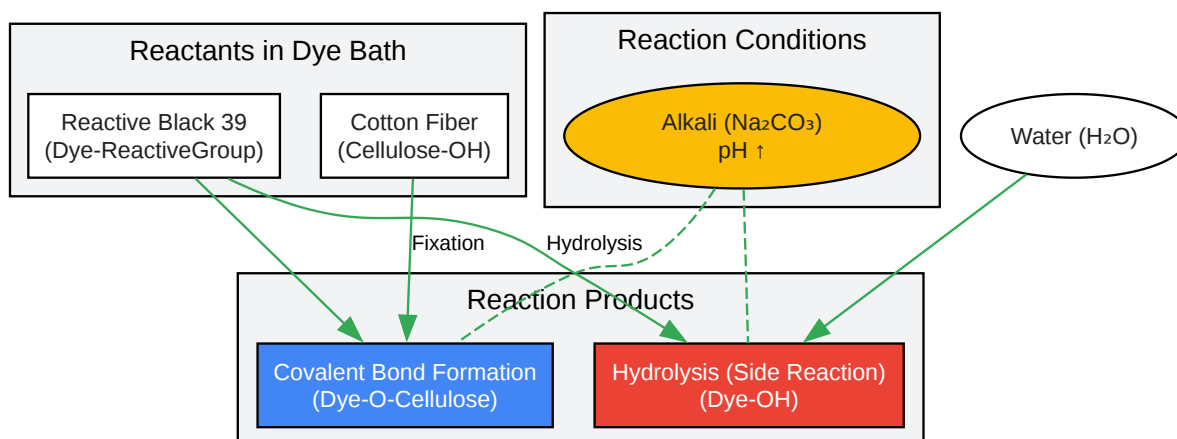


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Caption: Experimental workflow for cotton dyeing with **Reactive Black 39**.

## Signaling Pathway of Dye-Fiber Interaction

The following diagram illustrates the chemical interaction between **Reactive Black 39** and the cellulosic polymer of cotton under alkaline conditions.



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Caption: Covalent fixation and hydrolysis of reactive dye on cotton.

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